

# Essential Safety and Logistical Information for Handling Norbolethone

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## Compound of Interest

Compound Name: Norbolethone

Cat. No.: B1663206

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Norbolethone**, a potent synthetic anabolic steroid. Due to its toxicological profile, which led to its discontinuation for marketing, stringent adherence to these guidelines is paramount to ensure personnel safety and regulatory compliance. **Norbolethone** is classified as a DEA Schedule III controlled substance, indicating a potential for abuse and requiring specific record-keeping and disposal procedures.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Norbolethone** is provided in the table below.

Property	Value
Chemical Name	(17 $\alpha$ )-(±)-13-Ethyl-17-hydroxy-18,19-dinorpregn-4-en-3-one
Synonyms	Genabol, Wy-3475
Molecular Formula	C <sub>21</sub> H <sub>32</sub> O <sub>2</sub>
Molecular Weight	316.48 g/mol
Appearance	Crystals from alcohol
Melting Point	144-145°C
Solubility	Practically insoluble in water

## Toxicity Data

The available acute toxicity data for **Norbolethone** is summarized below. It is important to note that comprehensive toxicological data for **Norbolethone** is limited due to its status as a non-marketed compound. The provided LD<sub>50</sub> value should be interpreted with caution and underscores the need for rigorous safety precautions.

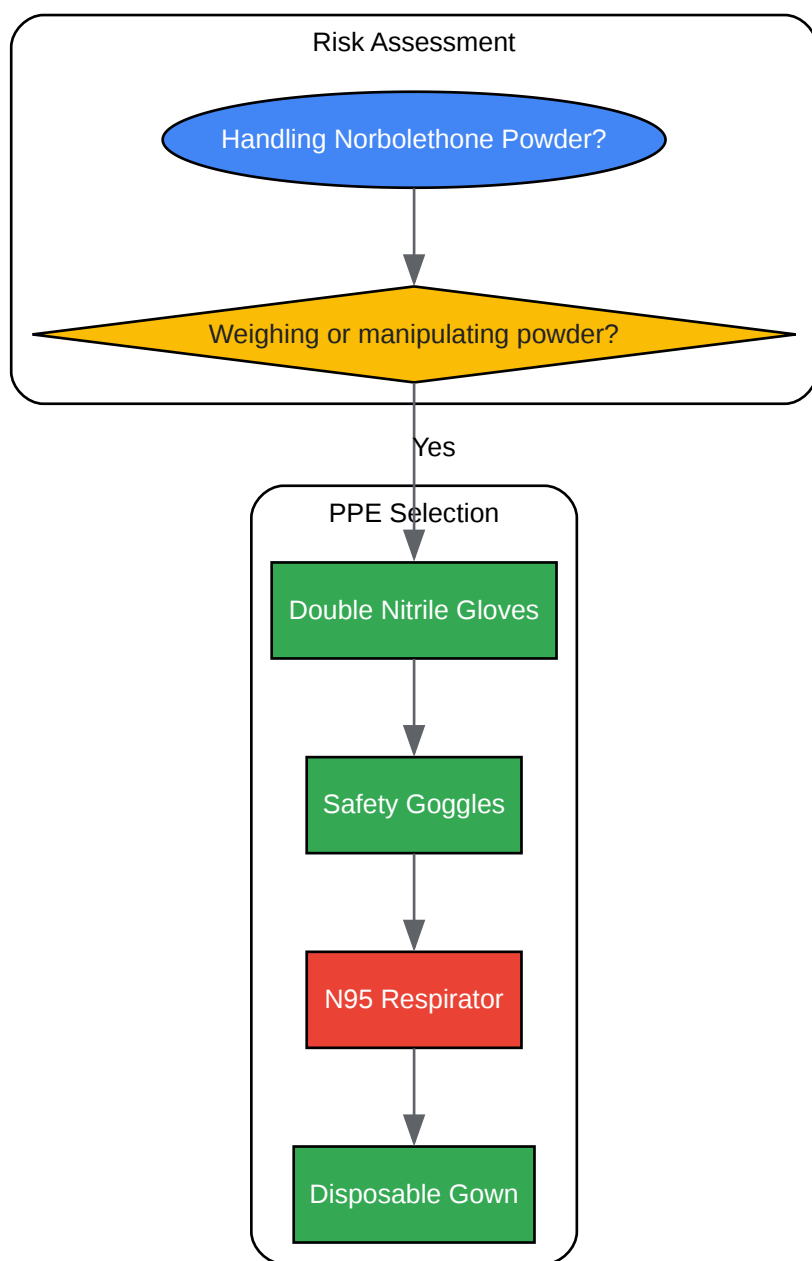
Test	Species	Route	Value
LD <sub>50</sub>	Mouse	Oral	>5010 mg/kg <sup>[1]</sup>

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of personal protective equipment. However, for handling **Norbolethone** powder, the following minimum PPE is required:

PPE Category	Specification	Rationale
Hand Protection	Two pairs of powder-free nitrile gloves	Prevents skin contact and absorption. Double-gloving provides additional protection in case of a tear in the outer glove.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from airborne particles and potential splashes.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator	Essential for handling powders to prevent inhalation of this potent compound.
Body Protection	A disposable, low-permeability lab coat or gown	Protects skin and clothing from contamination. Should be changed immediately if contaminated.

The following diagram illustrates the logical workflow for selecting the appropriate PPE when handling **Norbolethone**.



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Caption: PPE selection workflow for handling **Norbolethone** powder.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedures is mandatory when working with **Norbolethone** to minimize exposure risk.

- Designated Area: All work with **Norbolethone** powder must be conducted in a designated area, such as a certified chemical fume hood or a powder containment hood. The area should be clearly marked with a warning sign indicating the presence of a potent compound.
- Decontamination: Before starting any work, decontaminate the work surface with an appropriate solvent.
- Weighing:
  - Perform all weighing operations within the containment hood.
  - Use a dedicated set of weighing tools (spatulas, weigh boats).
  - To minimize aerosol generation, carefully handle the powder.
- Solution Preparation:
  - If preparing solutions, add the solvent to the container with the pre-weighed **Norbolethone** powder slowly to avoid splashing.
  - Keep the container covered as much as possible during dissolution.
- Post-Handling Decontamination:
  - After handling, decontaminate all surfaces and equipment with a suitable solvent.
  - Carefully remove and dispose of PPE as outlined in the disposal plan.
  - Wash hands thoroughly with soap and water.

## Disposal Plan: Step-by-Step Procedures

As a DEA Schedule III controlled substance, the disposal of **Norbolethone** must be conducted in accordance with federal and institutional regulations.

- Segregation and Labeling:

- All waste contaminated with **Norbolethone** (e.g., gloves, weigh boats, pipette tips) must be segregated from regular laboratory waste.
- Place contaminated waste in a clearly labeled, sealed, and puncture-resistant container. The label should indicate "Hazardous Waste: **Norbolethone**".
- Unused or Expired Material:
  - Unused or expired **Norbolethone** must be disposed of as a controlled substance. Do not dispose of it in the regular trash or down the drain.
- Contact Environmental Health and Safety (EHS):
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of **Norbolethone** waste.
- Record Keeping:
  - Maintain meticulous records of **Norbolethone** usage and disposal, as required by the DEA for Schedule III substances. This includes the date, amount used, and the name of the individual who used it.
- Reverse Distributor:
  - For larger quantities of expired or unwanted **Norbolethone**, a DEA-registered reverse distributor must be used for disposal.<sup>[2][3][4][5]</sup> Your EHS office can assist in coordinating this process. The transfer of Schedule III substances to a reverse distributor requires specific invoicing and documentation.<sup>[5]</sup>

By strictly following these safety and logistical guidelines, researchers can mitigate the risks associated with handling the potent and controlled substance, **Norbolethone**, ensuring a safe laboratory environment for all personnel.

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## References

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